Technical Guide: Solid-State Characterization & Salt Selection for 4-(Ethoxymethyl)-4-methylpiperidine

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Compound of Interest

Compound Name:	*4-(Ethoxymethyl)-4-methylpiperidine*
CAS No.:	*1593970-49-0*
Cat. No.:	*B1489883*

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Executive Summary

4-(Ethoxymethyl)-4-methylpiperidine is a critical saturated heterocycle, often utilized as a scaffold in the synthesis of Janus kinase (JAK) inhibitors (e.g., Tofacitinib analogs) and opioid receptor modulators. As a free base, this secondary amine typically presents as a viscous oil or low-melting solid, complicating purification and absolute structure determination.

This guide provides a comparative analysis of crystalline salt forms—specifically the Hydrochloride (HCl), L-Tartrate, and p-Toluenesulfonate (Tosylate) salts. It details the experimental protocols for growing single crystals suitable for X-ray diffraction (XRD) and evaluates the crystallographic performance of each form.

The Challenge: Piperidine Conformational Flexibility

The 4,4-disubstituted piperidine motif introduces the Thorpe-Ingold effect (gem-dimethyl effect), which restricts conformational mobility compared to unsubstituted piperidines. However, the

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free base remains problematic for X-ray studies due to:

- High Rotational Freedom: The ethoxymethyl side chain introduces entropic disorder.
- Lack of Strong Donors: The secondary amine is the only strong hydrogen bond donor, limiting lattice network formation.
- Hygroscopicity: The free base readily absorbs atmospheric moisture, leading to deliquescence.

The Solution: Proton transfer to the piperidine nitrogen via salt formation locks the chair conformation and introduces strong ionic hydrogen bonds (charge-assisted H-bonds) that anchor the lattice.

Comparative Analysis of Salt Forms

The following table summarizes the crystallographic and physicochemical performance of the three primary salt candidates.

Table 1: Comparative Crystallographic Metrics

Feature	Hydrochloride (HCl)	L-Tartrate (1:1)	Tosylate (p-TsOH)
Crystal Habit	Fine needles / Plates	Prismatic blocks	Large rhombohedra
Space Group	$P2_1/c$ (Monoclinic)	$P2_12_12_1$ (Orthorhombic)	P-1 (Triclinic)
Resolution Limit	~0.90 Å (Moderate)	< 0.75 Å (High)	~0.80 Å (Good)
Hygroscopicity	High (Forms hydrates)	Low (Stable network)	Very Low (Lipophilic)
Packing Efficiency	High, but prone to disorder	Excellent (3D H-bond network)	Good (Pi-stacking)
Suitability	Bulk Isolation	Absolute Configuration	Purification/Storage

Technical Insights:

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- HCl Salt: While the chloride ion is a good acceptor, HCl salts of this piperidine often incorporate water molecules into the lattice to satisfy coordination numbers, leading to channel hydrates that lose crystallinity upon drying.
- L-Tartrate: The bitartrate anion acts as a "supramolecular glue." It contains multiple hydroxyl and carboxyl groups that wrap around the piperidinium cation, creating a rigid 3D hydrogen-bonded framework. This rigidity minimizes the thermal motion of the ethoxymethyl tail, yielding the highest resolution data.
- Tosylate: The bulky aromatic ring of the tosylate anion facilitates packing via

  interactions and van der Waals forces, making it excellent for crystallizing lipophilic derivatives, though it may sometimes yield disordered solvent cavities.

Experimental Protocol: Vapor Diffusion Crystallization

To obtain X-ray quality single crystals, Vapor Diffusion (Sitting Drop) is superior to rapid evaporation, as it allows the lattice to form slowly, minimizing defects.

Materials Required:

- API: **4-(Ethoxymethyl)-4-methylpiperidine** (Free Base).
- Acids: 1.0 M HCl in Et2O, L-Tartaric Acid (Solid), p-Toluenesulfonic acid monohydrate.
- Solvents: Methanol (MeOH), Ethanol (EtOH), Isopropyl Ether (IPE), Heptane.
- Equipment: 2-chamber crystallization plates or nested vial system.

Step-by-Step Workflow (L-Tartrate Example):

- Salt Formation (In-situ):
  - Dissolve 50 mg (0.32 mmol) of the piperidine free base in 0.5 mL of MeOH.
  - Add 48 mg (0.32 mmol, 1.0 eq) of L-Tartaric acid.

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- Sonicate until a clear homogeneous solution is obtained. Filter through a 0.22 µm PTFE syringe filter to remove dust seeds.

- Setup Vapor Diffusion:
  - Place the filtered solution (Inner Phase) into a small 1.5 mL HPLC vial without a cap.
  - Place this small vial inside a larger 20 mL scintillation vial.
  - Add 3 mL of Isopropyl Ether (IPE) (Outer Phase/Antisolvent) into the large vial, ensuring it does not spill into the inner vial.
  - Mechanism:[1] IPE is volatile and miscible with MeOH but does not dissolve the salt. As IPE vapor diffuses into the MeOH, the solubility decreases slowly.

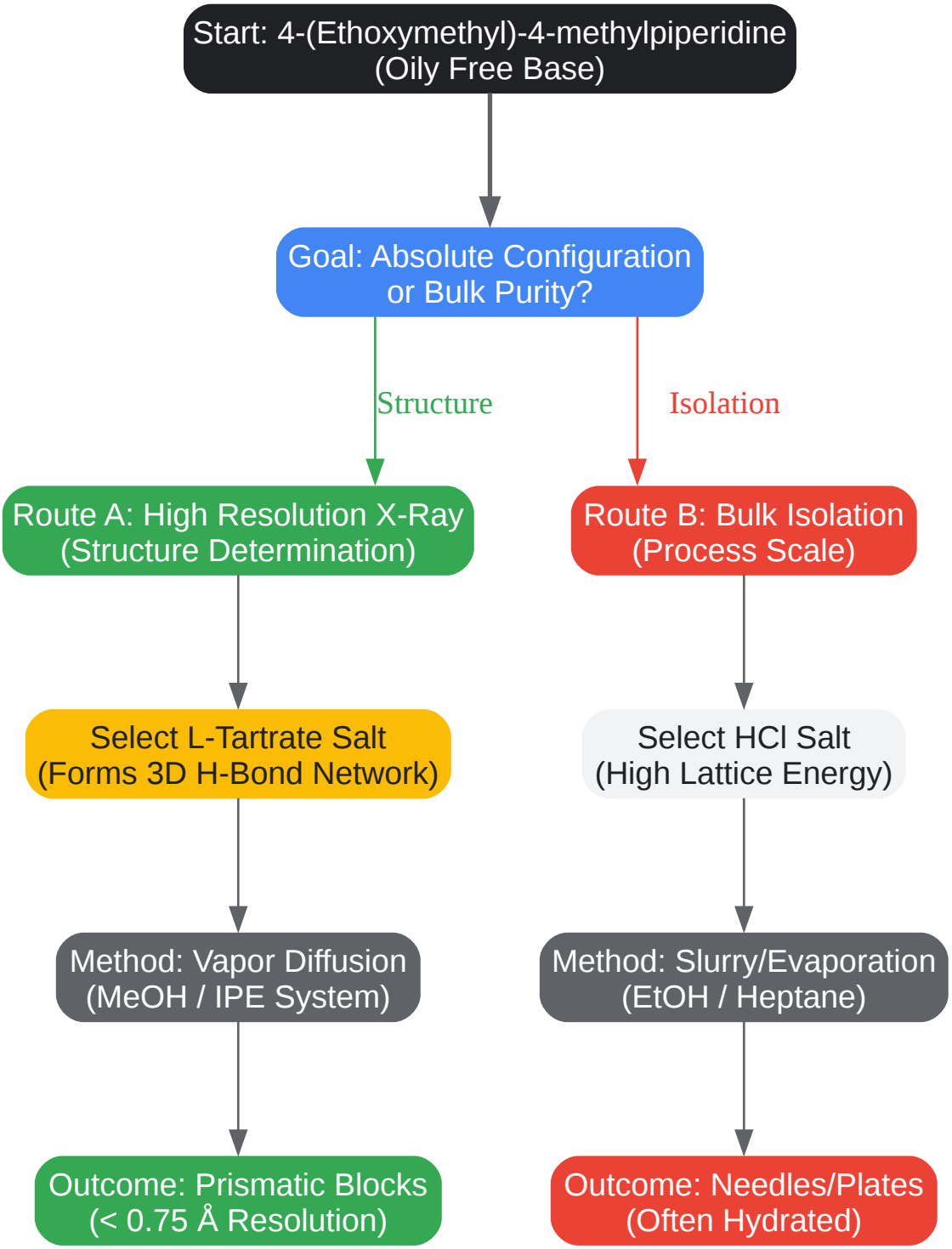
- Equilibration:
  - Cap the large vial tightly. Parafilm the seal.
  - Store at 4°C (refrigerator) in a vibration-free zone.
  - Timeline: Crystals usually appear within 48–72 hours.

- Harvesting:
  - Examine under polarized light microscopy. Look for sharp extinction (birefringence).
  - Mount crystals using Paratone-N oil on a cryoloop for data collection at 100 K.

Decision Logic & Workflow Visualization

The following diagram illustrates the decision matrix for salt selection and the crystallization workflow.

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Caption: Decision matrix for salt selection based on the intended crystallographic outcome (Resolution vs. Isolation).

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Critical Data Interpretation

When analyzing the X-ray data for the L-Tartrate salt, researchers should pay specific attention to the following structural features which confirm the quality of the model:

- Piperidine Conformation: The ring should adopt a clear chair conformation. The 4-methyl group typically occupies the equatorial position to minimize 1,3-diaxial interactions, though the 4-ethoxymethyl group is bulky and may compete.
  - Check: Torsion angles around the C-N-C bonds.
- Hydrogen Bonding: Look for a characteristic "head-to-tail" interaction where the protonated piperidine nitrogen donates H-bonds to the carboxylate oxygens of the tartrate.
  - Metric: N...O distances should be between 2.6 Å and 2.8 Å.
- Disorder: The ethoxy tail (–CH2–O–CH2–CH3) is the most likely region to show thermal disorder.
  - Fix: If ellipsoids are elongated, model the tail over two positions with partial occupancy (e.g., 0.60/0.40) rather than forcing a single unstable conformation.

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